

How to dissolve and prepare Ac-AAVALLPAVLLALLAP-LEVD-CHO for experiments

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Compound of Interest

Compound Name: Ac-AAVALLPAVLLALLAP-LEVD-CHO

Cat. No.: B12380081

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Application Notes and Protocols for Ac-AAVALLPAVLLALLAP-LEVD-CHO

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ac-AAVALLPAVLLALLAP-LEVD-CHO is a potent, cell-permeable peptide inhibitor of caspase-4, an enzyme critically involved in the non-canonical inflammasome pathway and pyroptotic cell death.^{[1][2]} This modified peptide, featuring a hydrophobic cell-penetrating sequence (AAVALLPAVLLALLAP) fused to a specific caspase-4 recognition motif (LEVD), is a valuable tool for investigating the roles of caspase-4 in cellular processes such as inflammation, immunity, and cancer. Its demonstrated antitumor activity makes it a compound of interest for drug development professionals.^[1] These application notes provide detailed protocols for the dissolution, preparation, and experimental use of **Ac-AAVALLPAVLLALLAP-LEVD-CHO**.

Product Information

Property	Value
Full Name	Acetyl-L-Alanyl-L-Alanyl-L-Valyl-L-Alanyl-L-Leucyl-L-Leucyl-L-Prolyl-L-Alanyl-L-Valyl-L-Leucyl-L-Leucyl-L-Alanyl-L-Leucyl-L-Leucyl-L-Alanyl-L-Prolyl-L-Leucyl-L-Glutamyl-L-Valyl-L-Aspartical
Molecular Formula	C ₉₆ H ₁₆₄ N ₂₀ O ₂₅
Molecular Weight	1998.45 g/mol
Target	Caspase-4
Form	Lyophilized solid

Dissolution and Preparation of Stock Solutions

Due to its hydrophobic nature, **Ac-AAVALLPAVLLALLAP-LEVD-CHO** is best dissolved in an organic solvent such as Dimethyl Sulfoxide (DMSO).

Materials:

- **Ac-AAVALLPAVLLALLAP-LEVD-CHO** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution:

- Calculate the required amount of DMSO:
 - To prepare a 10 mM stock solution from 1 mg of the peptide (MW = 1998.45 g/mol), the required volume of DMSO can be calculated as follows:

- $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
- $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 1998.45 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 50 \mu\text{L}$
- Reconstitution:
 - Briefly centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.
 - Aseptically add the calculated volume of sterile DMSO to the vial.
 - Cap the vial tightly and vortex thoroughly until the peptide is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note: Always handle DMSO in a well-ventilated area and wear appropriate personal protective equipment. For cell culture experiments, the final concentration of DMSO should be kept as low as possible, typically below 0.5%, to avoid cytotoxicity.

Experimental Protocols

Inhibition of Caspase-4 in a Cell-Based Assay

This protocol provides a general framework for assessing the inhibitory effect of **Ac-AAVALLPAVLLALLAP-LEVD-CHO** on caspase-4 activity in a cellular context, for example, in response to an inducer of the non-canonical inflammasome like intracellular lipopolysaccharide (LPS).

Materials:

- Cells expressing caspase-4 (e.g., human monocytic cell line like THP-1)
- Complete cell culture medium

- **Ac-AAVALLPAVLLALLAP-LEVD-CHO** stock solution (10 mM in DMSO)
- Inducer of non-canonical inflammasome (e.g., LPS from Gram-negative bacteria)
- Caspase-4 activity assay kit (fluorometric or colorimetric)
- Phosphate-buffered saline (PBS)
- Multi-well plates for cell culture

Protocol:

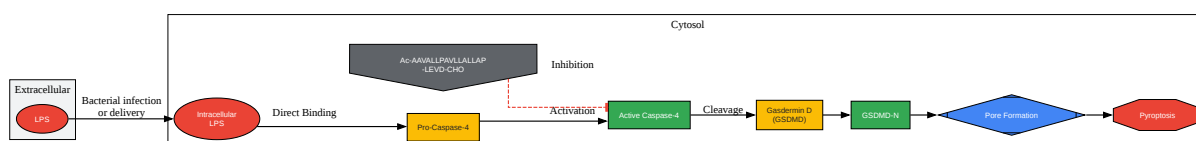
- Cell Seeding:
 - Seed cells in a multi-well plate at a density appropriate for your cell line and the duration of the experiment. Allow cells to adhere and reach the desired confluency.
- Pre-treatment with Inhibitor:
 - Prepare working solutions of **Ac-AAVALLPAVLLALLAP-LEVD-CHO** by diluting the 10 mM stock solution in pre-warmed complete cell culture medium to the desired final concentrations (e.g., 1 μ M, 5 μ M, 10 μ M, 20 μ M).
 - Include a vehicle control (medium with the same final concentration of DMSO as the highest inhibitor concentration).
 - Remove the old medium from the cells and add the medium containing the inhibitor or vehicle control.
 - Pre-incubate the cells with the inhibitor for 1-2 hours at 37°C in a CO₂ incubator.
- Induction of Caspase-4 Activity:
 - Following the pre-incubation period, add the caspase-4 inducer (e.g., LPS) to the wells at a pre-determined optimal concentration.
 - Include a negative control group of cells that are not treated with the inducer.

- Incubate for the required time to induce caspase-4 activation (this should be optimized for your specific experimental system).
- Measurement of Caspase-4 Activity:
 - After the induction period, lyse the cells according to the protocol of your chosen caspase-4 activity assay kit.
 - Measure the caspase-4 activity in the cell lysates using a fluorometer or spectrophotometer, following the manufacturer's instructions.
- Data Analysis:
 - Normalize the caspase-4 activity to the protein concentration of each lysate.
 - Compare the caspase-4 activity in the inhibitor-treated groups to the vehicle-treated, induced control to determine the extent of inhibition.

Visualization of Key Pathways and Workflows

Non-Canonical Inflammasome Signaling Pathway

The following diagram illustrates the central role of caspase-4 in the non-canonical inflammasome pathway, which is the primary target of **Ac-AAVALLPAVLLALLAP-LEVD-CHO**.

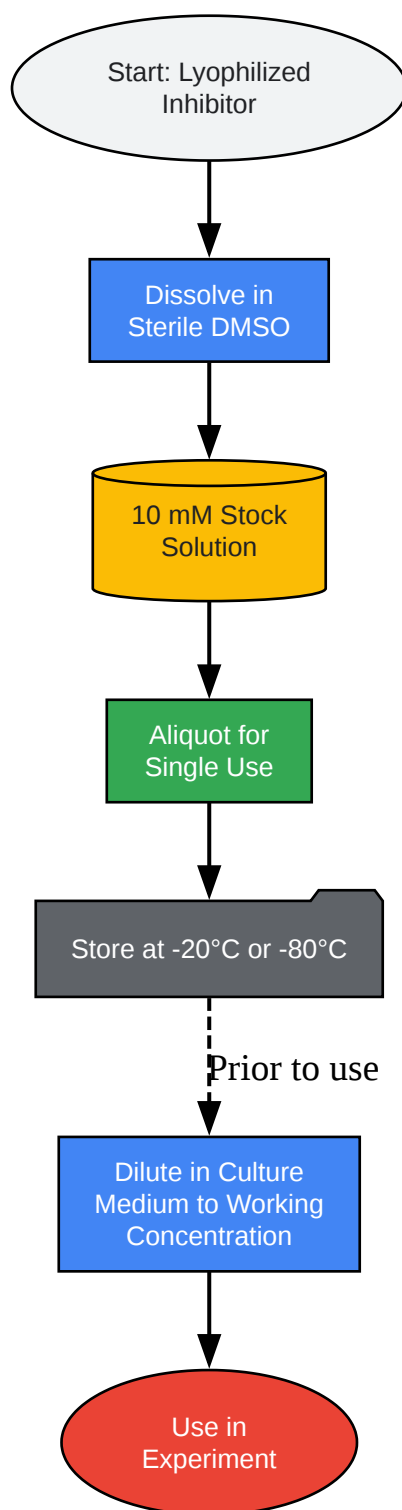


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Caption: Non-canonical inflammasome pathway initiated by intracellular LPS, leading to caspase-4 activation and pyroptosis.

Experimental Workflow for Inhibitor Preparation

This diagram outlines the logical steps for preparing the **Ac-AAVALLPAVLLALLAP-LEVD-CHO** inhibitor for experimental use.



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Caption: Workflow for the preparation of **Ac-AAVALLPAVLLALLAP-LEVD-CHO** from a lyophilized solid to a working solution.

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References

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